

1,5-Dibromo-2,4-pentanedione as chemical intermediate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1,5-Dibromo-2,4-pentanedione

CAS No.: 68864-57-3

Cat. No.: S1497792

[Get Quote](#)

Chemical Profile of 1,5-Dibromo-2,4-pentanedione

The table below summarizes the key identification and physical property data available for **1,5-Dibromo-2,4-pentanedione**.

| Property | Value / Description |
|-------------------|--|
| CAS Number | 68864-57-3 [1] [2] |
| Molecular Formula | C ₅ H ₆ Br ₂ O ₂ [1] [2] |
| Molecular Weight | 257.91 g/mol [1] |
| IUPAC Name | 1,5-dibromopentane-2,4-dione [2] |
| Melting Point | 6-7 °C [1] |
| Boiling Point | 296.0±20.0 °C (Predicted) [1] |
| Density | 1.958±0.06 g/cm ³ (Predicted) [1] |
| pKa | 6.89±0.10 (Predicted) [1] |

| Property | Value / Description |
|----------|---------------------------------------|
| Purity | ≥95% (Available for research use) [2] |

Safety and Handling Considerations

While a specific safety data sheet for **1,5-Dibromo-2,4-pentanedione** was not located, the provided search results for a similar compound, **2,4-Dibromo-3-pentanone**, highlight significant hazards that are likely relevant. Dibrominated carbonyl compounds can be highly reactive and hazardous [3].

- **Potent Lachrymator and Skin Irritant:** Vapors are a potent lachrymator (cause eye irritation/tearing). Contact with skin produces a sensation of sunburn and is a readily absorbed skin irritant [3].
- **Reaction Hazard:** The bromination reaction produces very large amounts of hydrogen bromide (HBr) gas, which is highly toxic and corrosive [3].

General Handling Protocol

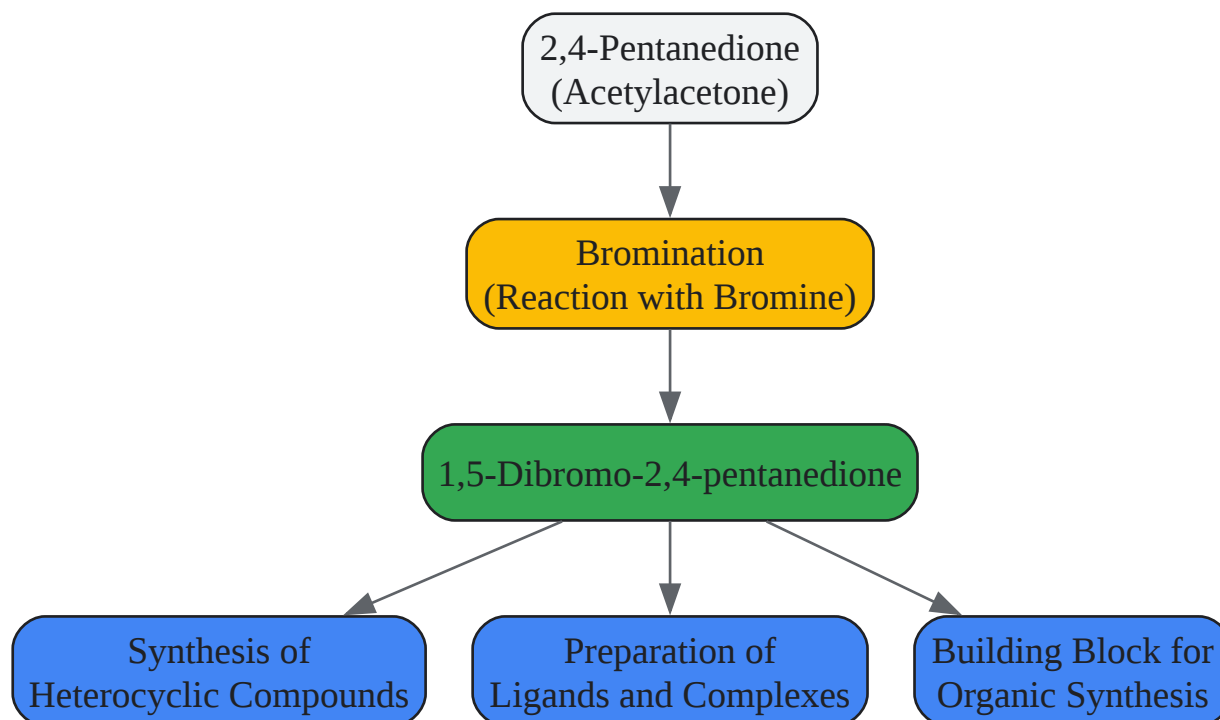
The following protocol, adapted from a procedure for 2,4-Dibromo-3-pentanone, outlines essential safety measures for handling such compounds [3]:

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety goggles, and a lab coat. Conduct all handling in an efficient fume hood.
- **Engineering Controls:** Ensure the fume hood is operational and has sufficient face velocity. Consider using a gas trap for HBr scrubbing.
- **Skin Contact Response:** If skin contact occurs, wash immediately with soap solution, followed by a sodium bicarbonate (hydrogen carbonate) solution [3].
- **Storage:** The compound should be stored cold in a well-stoppered, dark bottle under an inert atmosphere like nitrogen to minimize decomposition and vapor release [3].

Synthetic Workflow and Applications

The specific synthetic route to **1,5-Dibromo-2,4-pentanedione** is not detailed in the search results. However, it can be logically inferred that it is synthesized from 2,4-pentanedione (acetylacetone) via

bromination. The diagram below outlines this general workflow and its primary role as a chemical building block.



[Click to download full resolution via product page](#)

As a **chemical intermediate**, **1,5-Dibromo-2,4-pentanedione**'s key feature is the presence of two highly reactive bromomethyl groups adjacent to carbonyl carbons. This makes it a versatile precursor for:

- **Macrocyclic Ligands:** It can be used in the synthesis of complex nitrogen-containing macrocycles like dibenzotetraaza[14]annulenes (DBTAAs), which are structural analogs of porphyrins and have applications in catalysis, materials science, and as anti-proliferative agents [4].
- **Functionalized Molecules:** The bromine atoms are excellent leaving groups and can be substituted in nucleophilic substitution reactions or used in metal-catalyzed cross-coupling reactions to form more complex structures.

How to Proceed with Your Research

The search results indicate that commercially available **1,5-Dibromo-2,4-pentanedione** is marked as "DISCONTINUED" by at least one major supplier [1], which may explain the scarcity of recent application protocols.

To advance your research, consider the following steps:

- **Consult Specialized Databases:** Search synthetic methodologies on platforms like **Reaxys** or **SciFinder-n**, which may have detailed procedures in primary literature not captured in this web search.
- **Review Related Chemistry:** The scientific review on **Dibenzotetraaza[14]annulenes (DBTAAs)** [4] confirms that 1,3-dicarbonyl derivatives are key precursors for these macrocycles. Deepening your research into the synthesis of DBTAAs and related macrocyclic compounds may yield relevant synthetic strategies.
- **Alternative Synthesis:** If this specific compound is unavailable, you may need to synthesize it yourself. The protocol for the analogous 2,4-Dibromo-3-pentanone [3] provides a viable starting point, though conditions would need to be optimized for 2,4-pentanedione.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 1,5-Dibromo-2,4-pentanedione | 68864-57-3 [chemicalbook.com]
2. 68864-57-3 | 1,5-Dibromo-2,4-pentanedione [musechem.com]
3. Organic Syntheses Procedure [orgsyn.org]
4. Synthesis, functionalization and coordination chemistry of ... [sciencedirect.com]

To cite this document: Smolecule. [1,5-Dibromo-2,4-pentanedione as chemical intermediate].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1497792#1-5-dibromo-2-4-pentanedione-as-chemical-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com